

# Application Notes and Protocols for Preparing Cisplatin Stock Solutions in Cell Culture

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## Compound of Interest

Compound Name: *cis-ACCP*

Cat. No.: B560371

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Audience: Researchers, scientists, and drug development professionals.

Note on Nomenclature: The term "**cis-ACCP**" is not standard in publicly available scientific literature. This document assumes the user is referring to cis-diamminedichloroplatinum(II), commonly known as Cisplatin, a widely used platinum-based chemotherapeutic agent in cancer research.

## Application Notes

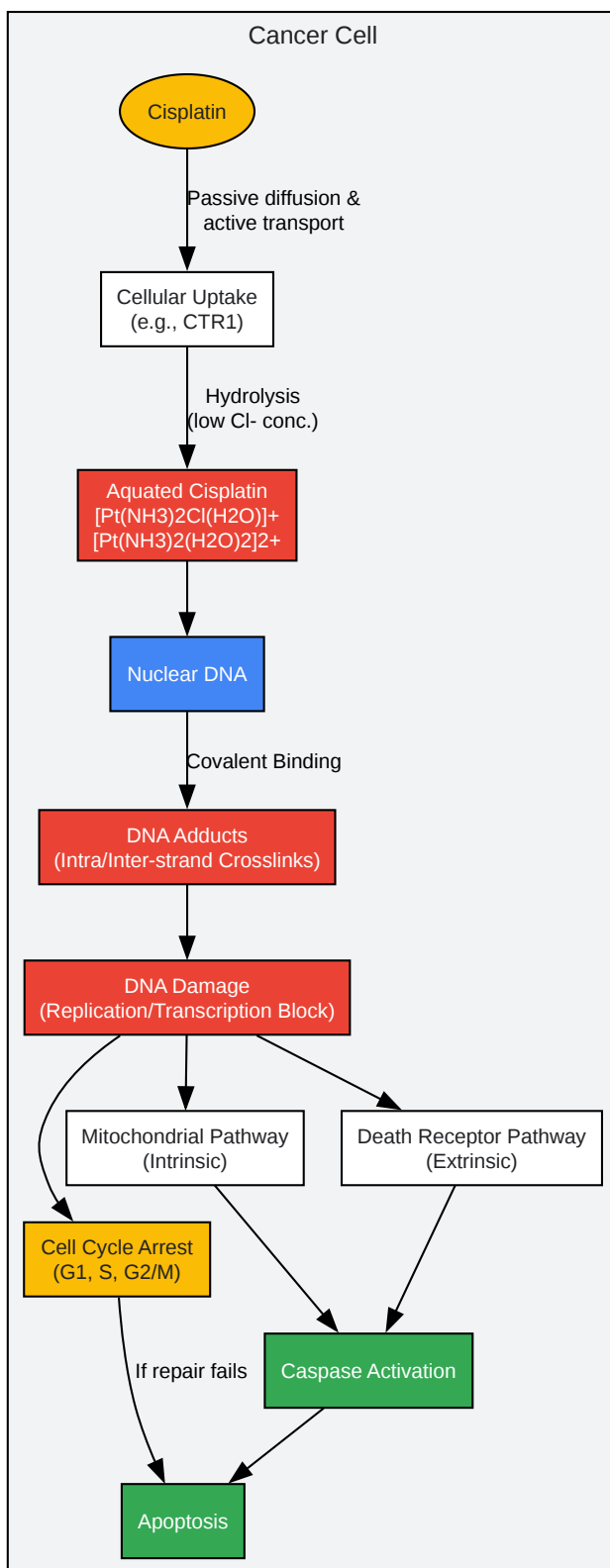
### Introduction to Cisplatin

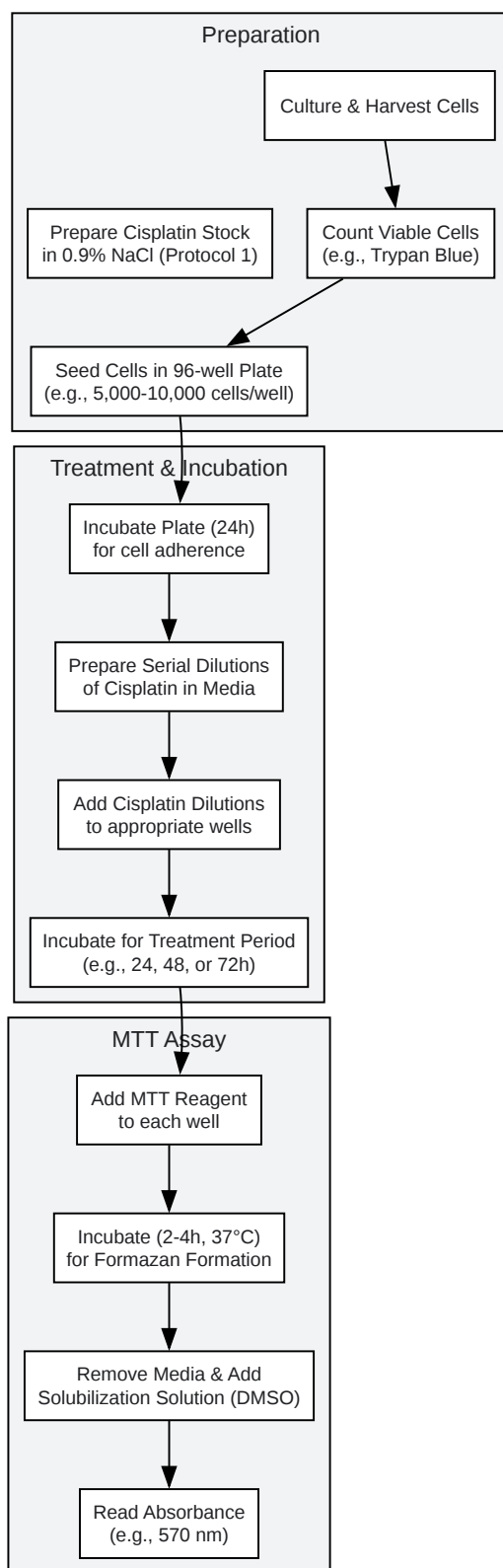
Cisplatin, or cis-diamminedichloroplatinum(II), is a cornerstone of cancer chemotherapy, employed in the treatment of numerous solid tumors including ovarian, testicular, bladder, lung, and head and neck cancers.<sup>[1]</sup> Its efficacy lies in its ability to induce cytotoxicity in rapidly dividing cancer cells. In the laboratory setting, Cisplatin serves as a reference compound for assessing the efficacy of new anti-cancer drug candidates and for studying mechanisms of drug resistance.

### Mechanism of Action

Cisplatin exerts its cytotoxic effects primarily by damaging DNA.<sup>[1]</sup> After entering the cell, the chloride ligands of Cisplatin are slowly displaced by water molecules in the low-chloride intracellular environment, creating a highly reactive, positively charged platinum complex. This aquated species readily binds to DNA, forming various adducts. The most significant of these are 1,2-intrastrand cross-links between adjacent purine bases, primarily guanine residues.<sup>[1][2]</sup>

These DNA adducts distort the double helix structure, which interferes with critical cellular processes like DNA replication and transcription.<sup>[2]</sup><sup>[3]</sup> The resulting DNA damage triggers cellular repair mechanisms. If the damage is too extensive to be repaired, the cell cycle is arrested, and the cell is directed towards programmed cell death, or apoptosis.<sup>[3]</sup> Cisplatin-induced apoptosis can be initiated through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways, culminating in the activation of caspases, which are the executioners of cell death.<sup>[1]</sup><sup>[4]</sup>





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## References

- 1. Cisplatin in cancer therapy: molecular mechanisms of action - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cisplatin - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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